

Broflanilide Formulation for Experimental Hut Trials: Application Notes and Protocols

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Compound of Interest

Compound Name: *Broflanilide*
CAS No.: *207727-04-5*
Cat. No.: *B15604914*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the formulation and evaluation of **Broflanilide** in experimental hut trials for vector control research. The information is compiled from various studies assessing the efficacy of **Broflanilide** as an indoor residual spray (IRS) against malaria vectors.

Quantitative Data Summary

The following tables summarize the efficacy of different **Broflanilide** formulations from experimental hut trials conducted in Tanzania and Benin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Efficacy of Prototype **Broflanilide** 50WP (B2 Formulation) in Experimental Hut Trial 1 (Tanzania)[\[1\]](#)[\[3\]](#)

Application Rate (mg/m ²)	Surface	Mosquito Strain	Duration of >80% Mortality
50	Concrete	An. gambiae s.s. Kisumu (susceptible)	8 months
100	Concrete	An. gambiae s.s. Kisumu (susceptible)	8 months
200	Concrete	An. gambiae s.s. Kisumu (susceptible)	>8 months
50	Mud	An. gambiae s.s. Kisumu (susceptible)	3 months
100	Mud	An. gambiae s.s. Kisumu (susceptible)	3 months
200	Mud	An. gambiae s.s. Kisumu (susceptible)	>8 months
50	Concrete	Wild An. arabiensis	Not specified
100	Concrete	Wild An. arabiensis	Not specified
200	Concrete	Wild An. arabiensis	Not specified
50	Mud	Wild An. arabiensis	Not specified
100	Mud	Wild An. arabiensis	Not specified
200	Mud	Wild An. arabiensis	Not specified

Table 2: Efficacy of Improved Broflanilide 50WP (B3 Formulation - VECTRON™ T500) in Experimental Hut Trial 2 (Tanzania)[1][2][4]

Application Rate (mg/m ²)	Surface	Mosquito Strain	7-Month Mortality Range	Duration of >80% Mortality (on mud)
100	Concrete	An. gambiae s.s. Kisumu (susceptible)	94-100%	5-6 months
100	Concrete	An. gambiae s.s. Muleba-Kis (pyrethroid-resistant)	94-100%	Not specified
100	Mud	An. gambiae s.s. Kisumu (susceptible)	Not specified	5-6 months
100	Mud	Wild An. arabiensis	44.1% (mean)	Not specified
100 (B2 formulation for comparison)	Mud	Wild An. arabiensis	36.6% (mean)	Not specified

Table 3: Efficacy of VECTRON™ T500 in Experimental Hut Trial (Benin)[5]

Application Rate (mg/m ²)	Surface	Mosquito Population	Duration of Efficacy
100	Cement	Wild, pyrethroid-resistant An. gambiae s.l.	9-10 months
100	Mud	Wild, pyrethroid-resistant An. gambiae s.l.	9-10 months

Experimental Protocols

The following are detailed methodologies for conducting experimental hut trials with **Broflanilide** formulations.

Formulation Preparation and Application

Objective: To prepare and apply a homogenous suspension of **Broflanilide** Wettable Powder (WP) or Water-Dispersible Granule (WG) formulation onto interior hut surfaces.

Materials:

- **Broflanilide** 50WP (or other specified formulation)
- Water
- Manual compression sprayer (e.g., Hudson X-pert®) with a constant flow valve
- Personal Protective Equipment (PPE): gloves, overalls, face shield, respirator
- Measuring cylinders and balance
- Mixing bucket

Protocol:

- Calculate the required amount of **Broflanilide** formulation based on the target application rate (e.g., 100 mg active ingredient per square meter) and the total surface area of the hut walls and ceiling.
- Add a measured volume of water to the mixing bucket.
- Weigh the calculated amount of **Broflanilide** powder.
- Gradually add the powder to the water while stirring continuously to form a homogenous suspension.
- Pour the suspension into the sprayer tank through a filter.
- Pressurize the sprayer to the recommended operating pressure.

- Apply the suspension evenly to the interior surfaces of the experimental hut, including walls and ceiling, using a consistent spraying technique.[6]
- To ensure complete and uniform coverage, spray in vertical swaths with a 5 cm overlap.[6]
- Allow the treated surfaces to dry completely before commencing mosquito releases.

Experimental Hut Trial Procedure

Objective: To evaluate the efficacy of the applied **Broflanilide** formulation against susceptible and resistant mosquito strains under simulated field conditions.

Materials:

- Experimental huts of a standardized design (e.g., West African or East African type)[5]
- Mosquito strains: insecticide-susceptible and wild, pyrethroid-resistant *Anopheles* species.
- Human volunteers to act as bait (with appropriate ethical clearance and informed consent).
- Mosquito collection equipment: aspirators, collection cups.
- Holding containers with access to a sugar solution.
- Environmental data loggers (for temperature and humidity).

Protocol:

- Pre-trial Hut Preparation: Ensure huts are clean and free from previous insecticide contamination. If necessary, line the huts with the desired substrate (e.g., mud or cement plaster).
- Treatment Allocation: Randomly assign treatments (different **Broflanilide** concentrations, control) to the experimental huts. Include a negative control hut (untreated) and potentially a positive control with a standard insecticide.
- Mosquito Release and Collection:

- In the evening, a human volunteer sleeps in each hut under an untreated bed net to attract mosquitoes.
- Wild, free-flying mosquitoes are allowed to enter the huts through baffled entrances.
- Early the next morning, collect all mosquitoes from inside the huts, including from the walls, ceiling, floor, and veranda traps.
- Sort the collected mosquitoes by location (e.g., room, veranda trap) and status (live/dead, fed/unfed).
- Holding and Mortality Assessment:
 - Place live mosquitoes in holding cups with access to a sugar solution.
 - Record delayed mortality at 24, 48, and 72 hours post-collection. **Broflanilide** has a slower mode of action, so observing mortality up to 72 hours is crucial.[\[5\]](#)
- Data Collection and Endpoints:
 - Mortality: The primary endpoint is the mortality rate of mosquitoes entering the treated huts.
 - Blood-feeding inhibition: The proportion of collected female mosquitoes that are unfed.
 - Induced exiting: The proportion of mosquitoes collected in the veranda trap compared to the total number collected.
- Trial Duration: Continue the trial for several months to assess the residual efficacy of the treatment.[\[1\]](#)[\[2\]](#)[\[4\]](#) The trial should ideally cover a significant portion of the local malaria transmission season.[\[3\]](#)

Cone Bioassays for Residual Efficacy

Objective: To monitor the residual activity of the **Broflanilide** treatment on the hut surfaces over time.

Materials:

- WHO plastic cones
- Insecticide-susceptible and resistant mosquito strains (laboratory-reared)
- Aspirator
- Timer

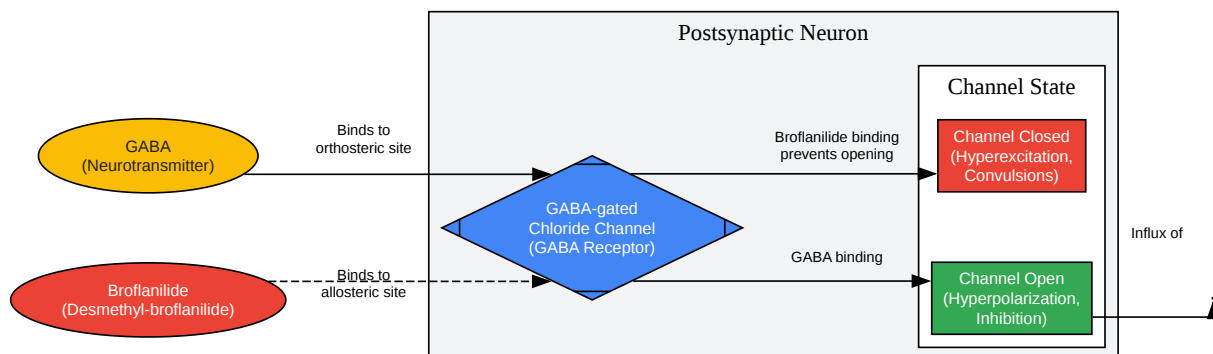
Protocol:

- At regular intervals (e.g., monthly) after the initial treatment, conduct cone bioassays on the treated surfaces inside the huts.
- Fix the cones to the walls and ceiling of the huts.
- Introduce a known number of non-blood-fed female mosquitoes (e.g., 10) into each cone using an aspirator.
- Expose the mosquitoes to the treated surface for a fixed period (e.g., 30 minutes).
- After the exposure period, transfer the mosquitoes to clean holding cups with access to a sugar solution.
- Record mortality at 24, 48, and 72 hours post-exposure.
- A mortality rate of $\geq 80\%$ is generally considered effective.[3]

Visualizations

Broflanilide Mode of Action

Broflanilide is classified as a Group 30 insecticide by the Insecticide Resistance Action Committee (IRAC).[7][8] Its active metabolite, desmethyl-**broflanilide**, acts as a negative allosteric modulator of insect GABA-gated chloride channels.[9] This means it binds to a site on the receptor that is different from the GABA binding site and other non-competitive antagonists like fipronil.[9] This binding prevents the chloride channel from opening in response to GABA, leading to hyperexcitation of the insect's nervous system, convulsions, and death.[8]

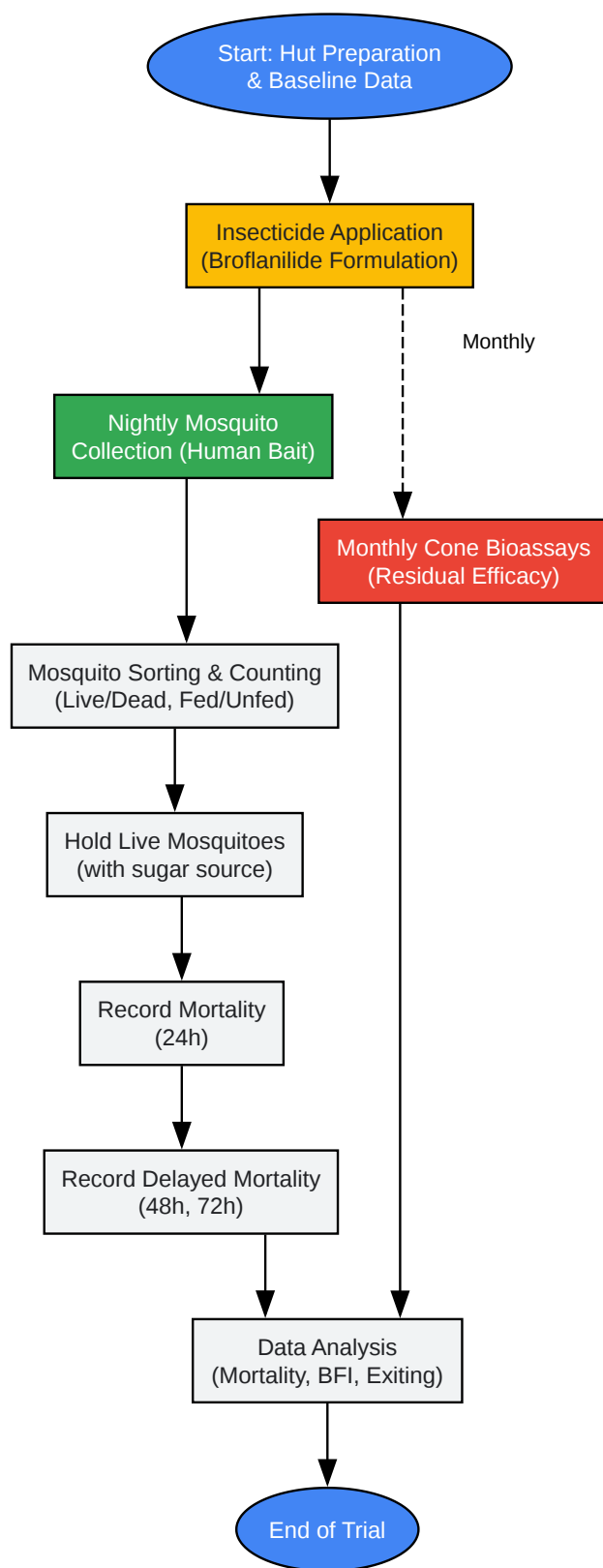


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Caption: Mode of action of **Broflanilide** on insect GABA receptors.

Experimental Hut Trial Workflow

The following diagram illustrates the general workflow for conducting an experimental hut trial to evaluate the efficacy of an IRS product like **Broflanilide**.



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Caption: General workflow for an experimental hut trial of an IRS product.

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